

# Molecular weight and formula of (R)-1-Boc-2-ethylpiperazine

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (R)-1-Boc-2-ethylPiperazine

Cat. No.: B112577

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## Chemical Profile: (R)-1-Boc-2-ethylpiperazine

**(R)-1-Boc-2-ethylpiperazine** is a chiral organic compound commonly used as a building block in medicinal chemistry and drug discovery. This guide provides its core chemical properties, specifically its molecular formula and weight.

## Chemical Properties

The fundamental chemical identifiers for **(R)-1-Boc-2-ethylpiperazine** are its molecular formula, which details the elemental composition, and its molecular weight, representing the mass of one mole of the substance.

Property	Value
Molecular Formula	C <sub>11</sub> H <sub>22</sub> N <sub>2</sub> O <sub>2</sub> <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	214.31 g/mol <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
IUPAC Name	tert-butyl (R)-2-ethylpiperazine-1-carboxylate <a href="#">[3]</a>
CAS Number	393781-70-9 <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>

The structure consists of a piperazine ring substituted with an ethyl group at the second position and a tert-butoxycarbonyl (Boc) protecting group on one of the nitrogen atoms. The "

(R)" designation specifies the stereochemistry at the chiral center where the ethyl group is attached.

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## References

- 1. (R)-1-Boc-2-ethylPiperazine | 393781-70-9 [chemicalbook.com]
- 2. calpaclab.com [calpaclab.com]
- 3. (R)-1-Boc-2-ethyl-piperazine 97% | CAS: 393781-70-9 | AChemBlock [achemblock.com]
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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)